

2,3,5-Trimethacarb-d3 CAS number and identifiers

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Compound of Interest

Compound Name: 2,3,5-Trimethacarb-d3

Cat. No.: B12410859

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An In-depth Technical Guide to 2,3,5-Trimethacarb-d3

This technical guide provides a comprehensive overview of **2,3,5-Trimethacarb-d3**, a deuterated analog of the insecticide 2,3,5-Trimethacarb. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry who require detailed information on this compound's identifiers, properties, and analytical methodologies.

Chemical Identifiers and Nomenclature

2,3,5-Trimethacarb-d3 is the deuterium-labeled form of 2,3,5-Trimethacarb.^[1] The unlabeled compound, 2,3,5-Trimethacarb, is a carbamate ester that functions as an acetylcholinesterase inhibitor and is used as a pesticide.^[2] It is one of the two constituents of the insecticide trimethacarb.^[2] The deuterated version is primarily utilized in research settings, often as an internal standard for quantitative analysis.^[1]

Identifier	Value
Compound Name	2,3,5-Trimethacarb-d3
CAS Number	2655-15-4 (for the unlabeled compound) [3] [4] [5]
Molecular Formula	C ₁₁ H ₁₂ D ₃ NO ₂ [3]
Molecular Weight	196.26 g/mol [3] [6]
IUPAC Name	(2,3,5-trimethylphenyl) N-(trideuteriomethyl)carbamate [6]
InChI	InChI=1S/C11H15NO2/c1-7-5-8(2)9(3)10(6-7)14-11(13)12-4/h5-6H,1-4H3,(H,12,13)/i4D3
InChIKey	NYOKZHDTNBDPOB-GK0SEXJESA-N [6]
PubChem CID	163408995 [6]
Synonyms	HY-144173S, CS-0378253 [6]

Physicochemical Properties

The following table summarizes the computed physicochemical properties of **2,3,5-Trimethacarb-d3**. Experimental data for the deuterated compound is limited; therefore, properties of the unlabeled 2,3,5-Trimethacarb are also provided for reference.

Table 2.1: Computed Properties of **2,3,5-Trimethacarb-d3**

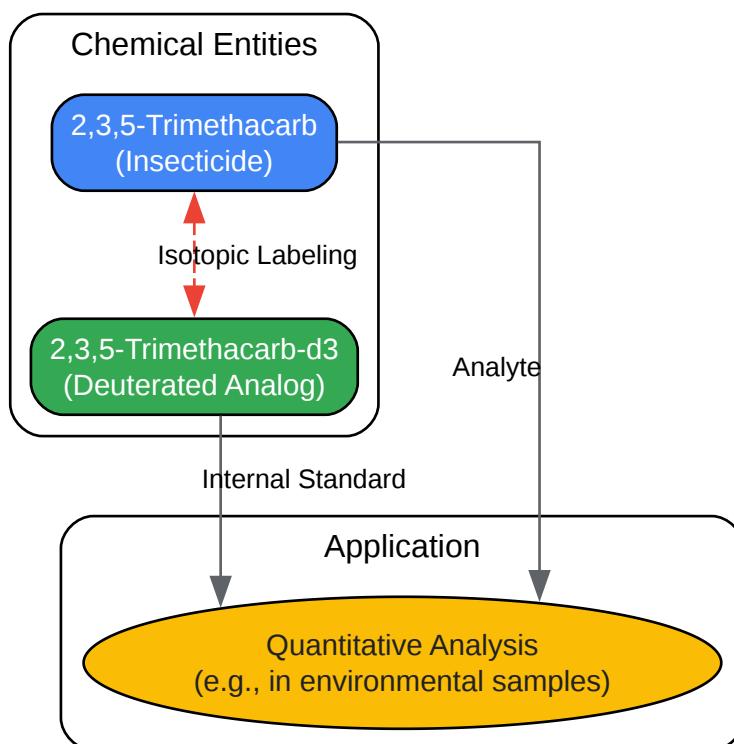
Property	Value	Source
Monoisotopic Mass	196.129108959 Da	PubChem[6]
XLogP3	2.5	PubChem[6]
Hydrogen Bond Donor Count	1	PubChem[6]
Hydrogen Bond Acceptor Count	2	PubChem[6]
Rotatable Bond Count	2	PubChem[6]
Topological Polar Surface Area	38.3 Å ²	PubChem[6]

Table 2.2: Experimental Properties of Unlabeled 2,3,5-Trimethacarb

Property	Value	Source
Physical Description	Brown crystalline solid[2][7]	PubChem, ChemicalBook
Melting Point	105-114 °C	PubChem[2]
Boiling Point	~287.8 °C	Alfa Chemistry[8]
Water Solubility	58 mg/L at 23 °C	PubChem[2]
Vapor Pressure	5.1 x 10 ⁻⁵ mm Hg at 25 °C	PubChem[2]
Stability	Stable to light; decomposed by strong acids and alkalis[2][9]	PubChem, Guidechem

Logical Relationship and Application

The primary role of **2,3,5-Trimethacarb-d3** is as a labeled internal standard for the quantification of its parent compound, 2,3,5-Trimethacarb, a widely used insecticide.



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Relationship between 2,3,5-Trimethacarb and its deuterated analog.

Experimental Protocols

While specific experimental protocols for **2,3,5-Trimethacarb-d3** are not widely published, its use as an internal standard would follow established analytical chemistry principles. The following is a detailed methodology adapted from the US EPA method for the analysis of Trimethacarb in soil, which would be applicable when using the deuterated form as an internal standard.[10]

Objective: To quantify 2,3,5-Trimethacarb in soil samples using **2,3,5-Trimethacarb-d3** as an internal standard via Gas Chromatography (GC).

Materials:

- Soil sample
- **2,3,5-Trimethacarb-d3** (Internal Standard)

- Acetone, glass distilled
- Water, deionized
- Phosphoric acid (85%)
- Dichloromethane, glass distilled
- Sodium sulfate, anhydrous
- Analytical balance, volumetric flasks, filtration apparatus, rotary evaporator, GC system with a suitable detector (e.g., NPD or MS).

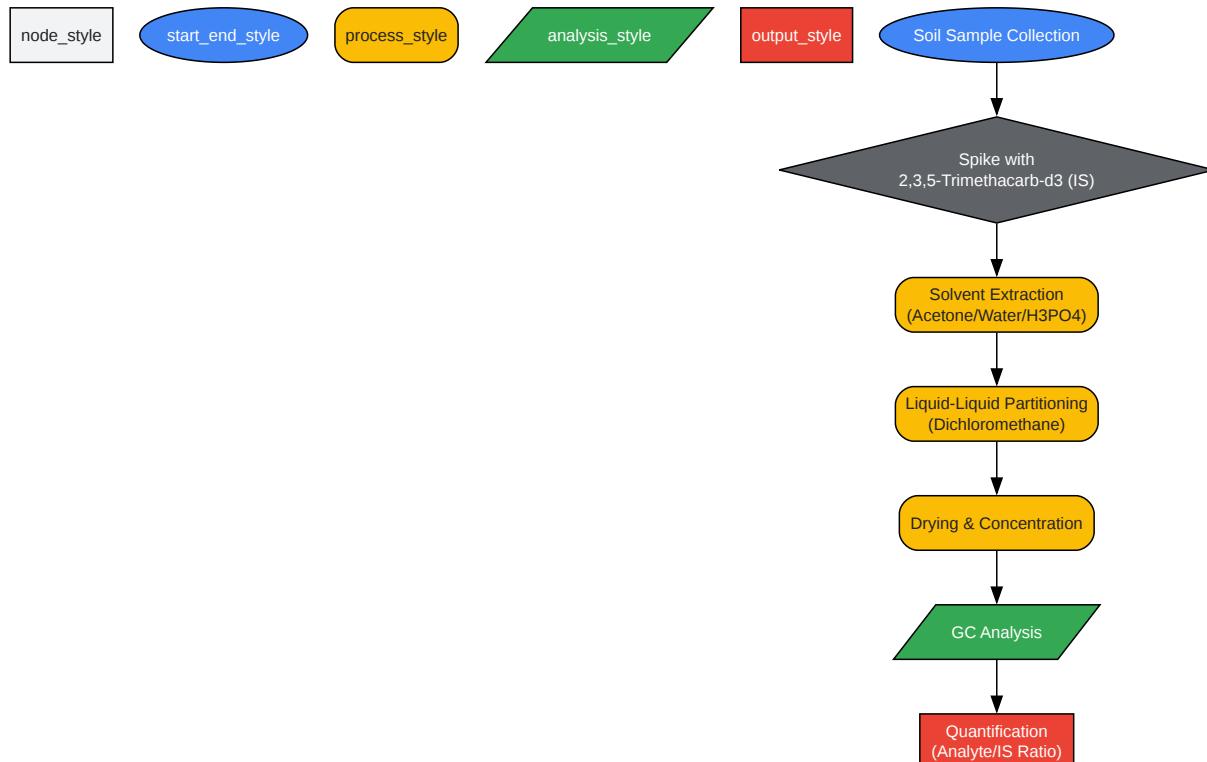
Procedure:

- Standard Preparation:
 - Prepare a stock solution of 2,3,5-Trimethacarb and **2,3,5-Trimethacarb-d3** in acetone (e.g., 500 µg/mL).[\[10\]](#)
 - Create a series of calibration standards by diluting the stock solution, each containing a constant concentration of the internal standard (**2,3,5-Trimethacarb-d3**).
- Sample Extraction:
 - Weigh 50 g of the soil sample into a flask.
 - Spike the sample with a known amount of the **2,3,5-Trimethacarb-d3** internal standard solution.
 - Add the extracting solvent (e.g., 700 mL acetone + 300 mL water + 5 mL 85% phosphoric acid).[\[10\]](#)
 - Shake vigorously for a specified period (e.g., 1 hour).
 - Filter the extract.
- Liquid-Liquid Partitioning:

- Transfer the filtrate to a separatory funnel.
- Evaporate the acetone from the extraction mixture using a rotary evaporator.[10]
- Partition the remaining aqueous solution with dichloromethane (e.g., 3 x 100 mL).
- Collect the organic (dichloromethane) layers.
- Drying and Concentration:
 - Dry the combined organic extracts by passing them through a column of anhydrous sodium sulfate.
 - Concentrate the dried extract to a small volume (e.g., 1-2 mL) using a rotary evaporator.
 - Adjust the final volume in a suitable solvent for GC analysis (e.g., ethyl acetate).
- GC Analysis:
 - Inject an aliquot of the final sample extract into the GC.
 - The retention time for 2,3,5-Trimethacarb is approximately 1.8 minutes under the conditions specified in the EPA method.[10] The deuterated standard will have a very similar retention time.
 - Quantify the analyte based on the ratio of the peak area of 2,3,5-Trimethacarb to the peak area of the internal standard (**2,3,5-Trimethacarb-d3**) against the calibration curve.

Analytical Workflow Visualization

The following diagram illustrates the key steps in the analytical workflow for the quantification of 2,3,5-Trimethacarb using its deuterated analog.

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Analytical workflow for Trimethacarb quantification in soil.

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